

# A Comparative Guide to Beta-Ocimene Synthase Gene Sequences Across Species

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## Compound of Interest

Compound Name: *beta-Ocimene*

Cat. No.: B7771426

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This guide provides a comprehensive cross-species comparison of **beta-ocimene** synthase gene sequences, offering insights into their evolutionary relationships and structural characteristics. **Beta-ocimene**, a monoterpene volatile, plays crucial roles in plant defense and insect communication, making its synthesizing enzyme, **beta-ocimene** synthase, a molecule of significant interest for applications in pest control and pharmacology.

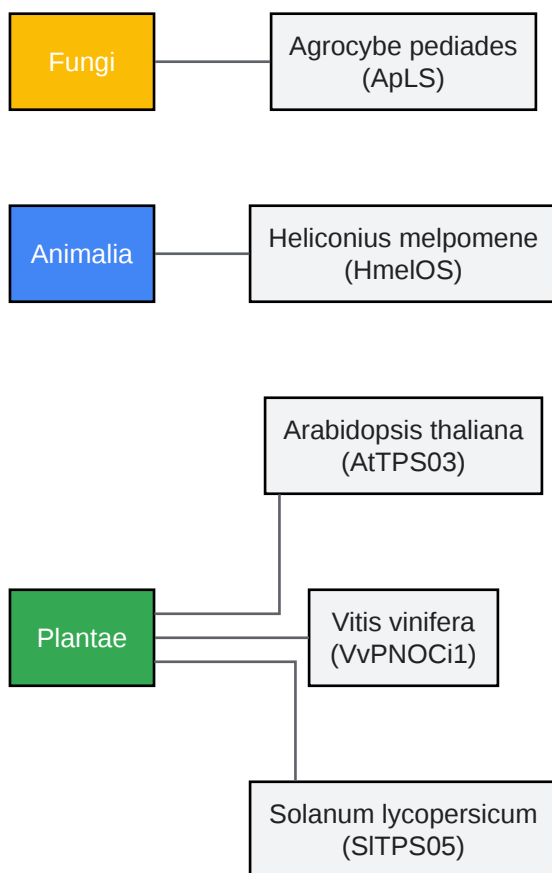
## Quantitative Data Summary

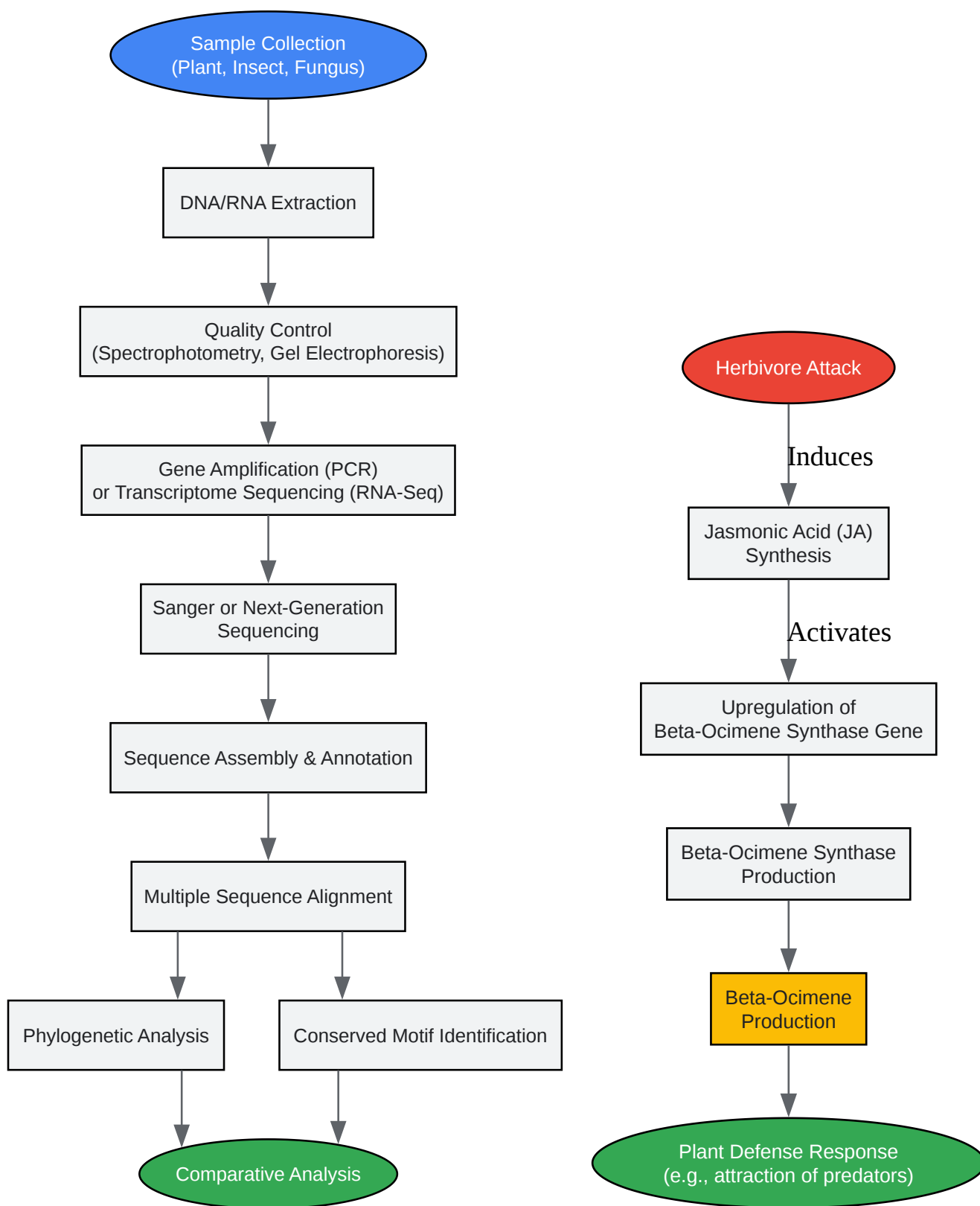
The following table summarizes key quantitative data for **beta-ocimene** synthase and related monoterpene synthase proteins from representative species across different kingdoms.

Species	Kingdom	Protein Name/Accession	Protein Length (Amino Acids)	Key Conserved Motifs
Arabidopsis thaliana	Plantae	AtTPS03 (Q9S7H1)	569	RR(X)8W, DDXXD, NSE/DTE
Vitis vinifera	Plantae	VvPNOCi1 (ADR73431.1)	585	RR(X)8W, DDXXD, NSE/DTE
Solanum lycopersicum	Plantae	SITPS05 (NP_001234220.1)	584	RR(X)8W, DDXXD, NSE/DTE
Heliconius melpomene	Animalia	HmelOS (HMEL037106g1)	487	DDXXD
Agrocybe pediades	Fungi	ApLS (UFV31936.1)	448	DDXXD, NSE/DTE

## Phylogenetic Relationships of Terpene Synthases

The evolutionary relationships between the selected terpene synthase proteins were inferred using phylogenetic analysis. The resulting cladogram illustrates the clustering of these proteins based on their amino acid sequence similarity.





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